

In-Depth Technical Guide to Ethylene Glycol-(OD)₂

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Compound of Interest

Compound Name: Ethylene glycol-(OD)₂

CAS No.: 2219-52-5

Cat. No.: B1609830

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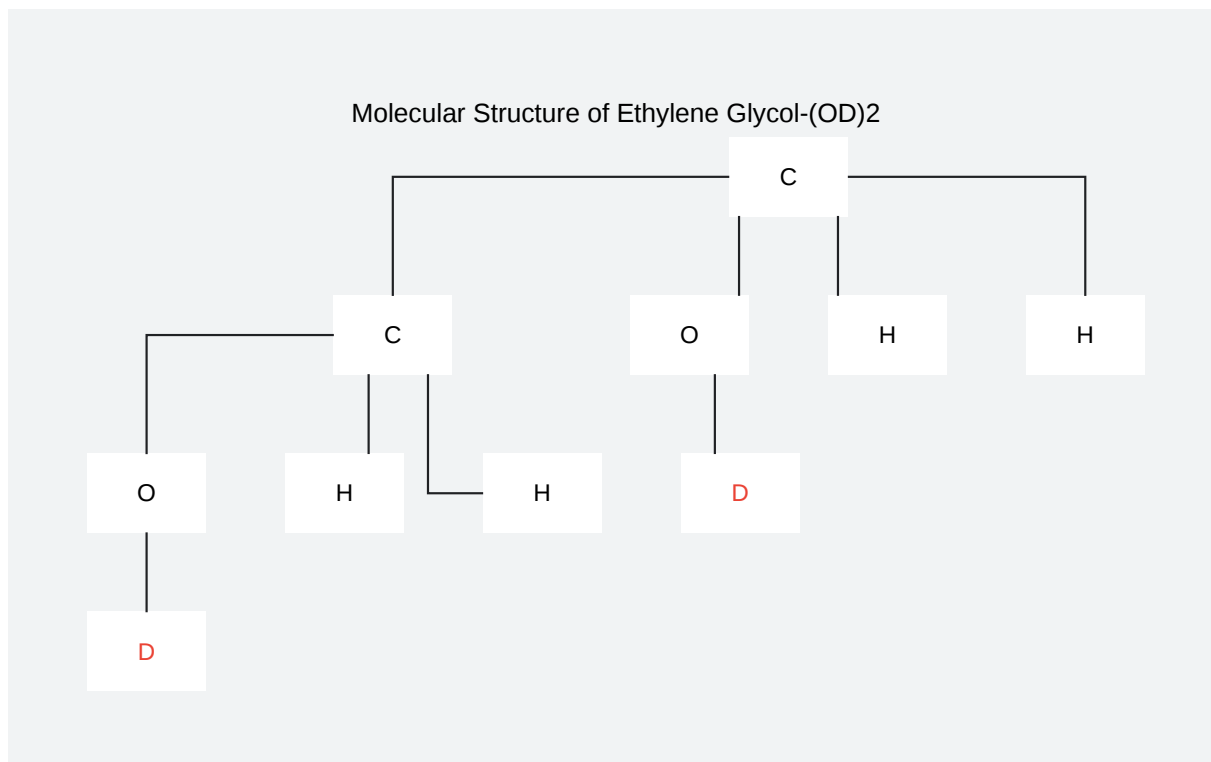
This technical guide provides a comprehensive overview of **Ethylene Glycol-(OD)₂**, a deuterated isotopologue of ethylene glycol. This document details its fundamental properties, relevant experimental protocols, and its metabolic fate, offering valuable information for its application in research and development.

Core Concepts: Molecular and Physical Properties

Ethylene Glycol-(OD)₂, also known as 1,2-ethanediol-d₂, is a stable, non-radioactive isotope-labeled compound. The replacement of the hydroxyl protons with deuterium atoms makes it a valuable tool in a variety of scientific applications, including as a tracer in metabolic studies and as an internal standard for quantitative analysis by NMR, GC-MS, or LC-MS.^[1]

Molecular Structure

The molecular structure of **Ethylene Glycol-(OD)₂** is depicted below, illustrating the substitution of deuterium for hydrogen in the hydroxyl groups.



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Caption: Molecular structure of **Ethylene Glycol-(OD)₂**.

Quantitative Data Summary

The fundamental quantitative data for **Ethylene Glycol-(OD)₂** are summarized in the table below. These values are essential for experimental design and data interpretation.

Property	Value
Chemical Formula	C ₂ H ₄ D ₂ O ₂ or DOCH ₂ CH ₂ OD
Molecular Weight	64.08 g/mol
CAS Number	2219-52-5
Appearance	Colorless to light yellow liquid
Boiling Point	196-198 °C
Melting Point	-13 °C
Density	1.148 g/mL at 25 °C
Isotopic Purity	Typically ≥ 98 atom % D

Experimental Protocols and Applications

Ethylene Glycol-(OD)₂ is a versatile tool in various experimental contexts. Its deuterated nature allows for specific tracking and differentiation from its non-deuterated counterpart.

NMR Spectroscopy Internal Standard

Objective: To use **Ethylene Glycol-(OD)₂** as an internal standard for quantitative NMR (qNMR) analysis.

Methodology:

- **Sample Preparation:** A known concentration of **Ethylene Glycol-(OD)₂** is added to the sample being analyzed in an NMR tube. The sample is dissolved in a suitable deuterated solvent (e.g., D₂O).
- **NMR Acquisition:** A ¹H NMR spectrum is acquired. The absence of signals from the hydroxyl protons in **Ethylene Glycol-(OD)₂** simplifies the spectrum in that region. The methylene protons (CH₂) of **Ethylene Glycol-(OD)₂** will produce a distinct signal.
- **Quantification:** The integral of the known concentration of the **Ethylene Glycol-(OD)₂** methylene proton signal is compared to the integral of a signal from the analyte of interest.

This comparison allows for the precise calculation of the analyte's concentration.

Metabolic Tracer Studies

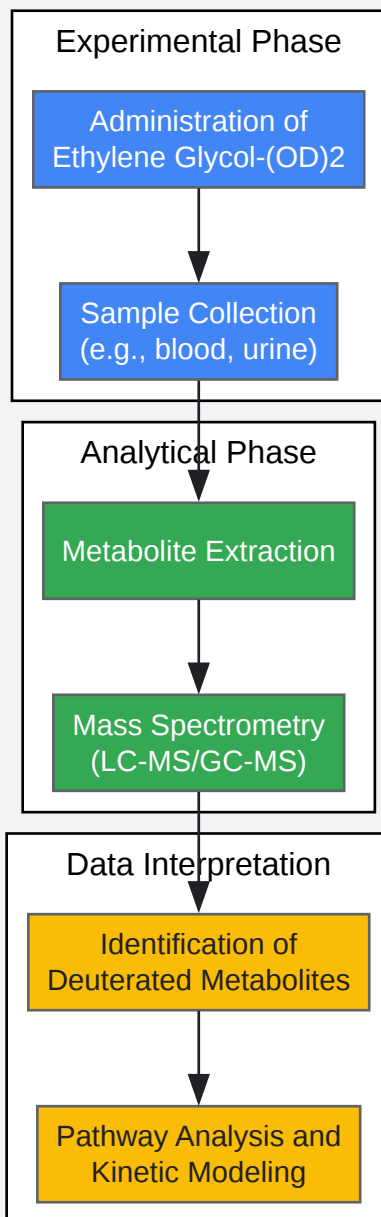
Objective: To trace the metabolic fate of ethylene glycol in a biological system.

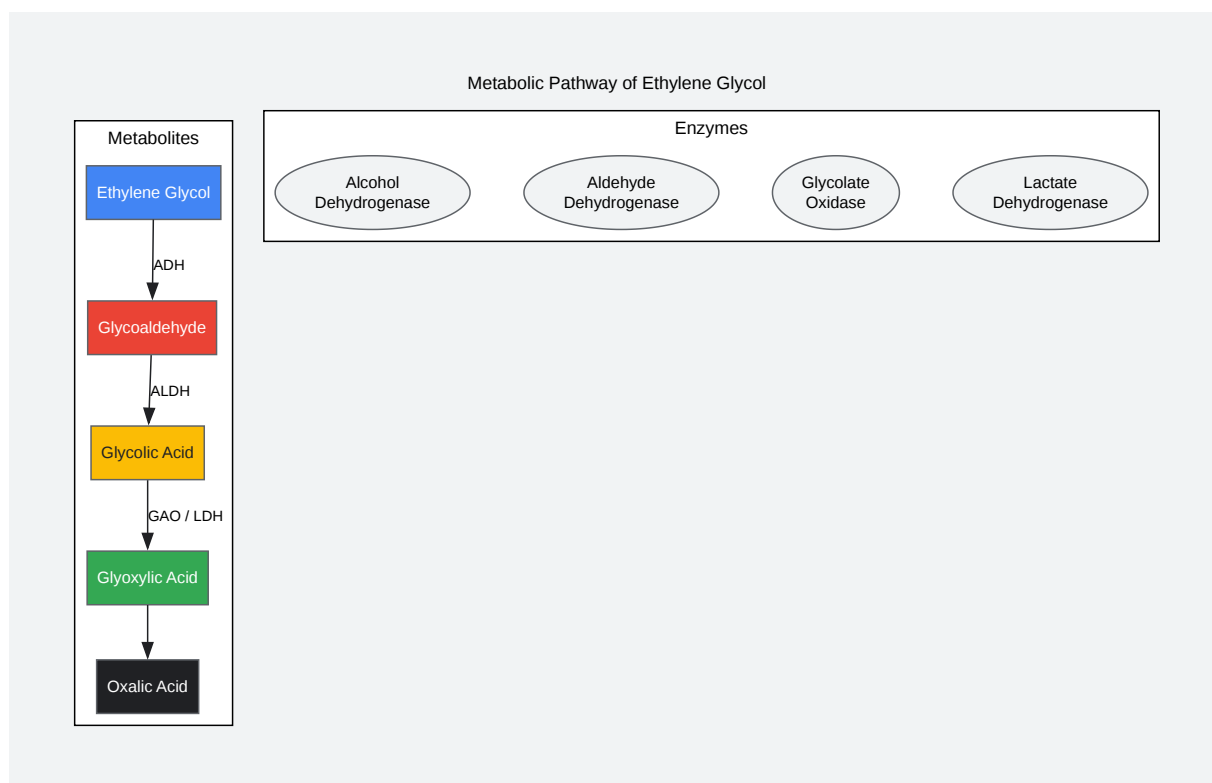
Methodology:

- Administration: A known dose of **Ethylene Glycol-(OD)₂** is administered to the biological system (e.g., cell culture, animal model).
- Sample Collection: Biological samples (e.g., plasma, urine, tissue homogenates) are collected at various time points.
- Metabolite Extraction: Metabolites are extracted from the collected samples using appropriate solvent systems.
- Mass Spectrometry Analysis: The extracts are analyzed by mass spectrometry (e.g., LC-MS, GC-MS). The deuterium label results in a specific mass shift in the parent molecule and its metabolites, allowing them to be distinguished from endogenous, non-labeled compounds.
- Data Analysis: The detection and quantification of deuterated metabolites over time provide insights into the metabolic pathways, kinetics, and potential bioaccumulation of ethylene glycol.

The following diagram illustrates a general workflow for a metabolic tracer study using **Ethylene Glycol-(OD)₂**.

Workflow for a Metabolic Tracer Study





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References

- [1. medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
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